

1,1,3,3,5,5-Hexamethyltrisiloxane molecular weight

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Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

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An In-depth Technical Guide to the Molecular Weight of **1,1,3,3,5,5-Hexamethyltrisiloxane**

This technical guide provides a comprehensive overview of the molecular weight of **1,1,3,3,5,5-Hexamethyltrisiloxane**, targeting researchers, scientists, and professionals in drug development. The document details the compound's physicochemical properties, experimental protocols for molecular weight determination, and its applications.

Core Molecular Properties

1,1,3,3,5,5-Hexamethyltrisiloxane is a linear siloxane that serves as a fundamental building block in silicone chemistry. Its precise molecular weight is a critical parameter for stoichiometric calculations in synthesis, formulation development, and for the characterization of polymers derived from it.

Property	Value
Molecular Weight	208.48 g/mol [1][2]
	206.46 g/mol [3][4]
Molecular Formula	C ₆ H ₂₀ O ₂ Si ₃ [5] or C ₆ H ₁₈ O ₂ Si ₃ [3][4]
CAS Number	1189-93-1[5][1][3]
Linear Formula	[((CH ₃) ₂ SiH)O] ₂ Si(CH ₃) ₂ [1]
Density	0.822 g/mL at 25 °C[1]
Boiling Point	128 °C[1][6]
Refractive Index	n _{20/D} 1.383[1]
Flash Point	20 °C (68 °F) - closed cup[1]

Experimental Determination of Molecular Weight

The determination of the molecular weight of a compound like **1,1,3,3,5,5-Hexamethyltrisiloxane** can be approached through several analytical techniques. The choice of method often depends on the nature of the sample, the required accuracy, and the available instrumentation.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for the direct determination of molecular weight.[7] It involves ionizing the molecule and then measuring its mass-to-charge ratio.

Methodology:

- **Sample Preparation:** A dilute solution of **1,1,3,3,5,5-Hexamethyltrisiloxane** is prepared in a suitable volatile solvent.
- **Ionization:** The sample is introduced into the mass spectrometer where it is ionized, commonly using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).

- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of ions at each mass-to-charge ratio, generating a mass spectrum. The molecular ion peak ($[M]^+$) will correspond to the molecular weight of the compound.

Gas Chromatography-Mass Spectrometry (GC-MS)

For volatile compounds like **1,1,3,3,5,5-Hexamethyltrisiloxane**, GC-MS is a highly effective method that combines the separation power of gas chromatography with the detection capabilities of mass spectrometry.

Methodology:

- **Injection:** A small volume of the sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas through a chromatographic column. The separation occurs based on the compound's boiling point and interactions with the stationary phase.
- **Ionization and Detection:** As the separated components elute from the column, they enter the mass spectrometer for ionization and detection as described in the MS section.

Gel Permeation Chromatography (GPC) / Size Exclusion Chromatography (SEC)

While primarily used for polymers, GPC/SEC can be employed to determine the molecular weight and purity of smaller molecules by comparing their elution time to that of known standards.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Methodology:

- **System Calibration:** The GPC/SEC system is calibrated using a series of well-characterized molecular weight standards.

- **Sample Preparation:** The **1,1,3,3,5,5-Hexamethyltrisiloxane** sample is dissolved in the mobile phase solvent.
- **Chromatography:** The sample solution is injected into the system and passes through a column packed with porous gel.[7] Molecules are separated based on their hydrodynamic volume; smaller molecules can penetrate more of the pores and thus have a longer elution time.
- **Data Analysis:** The elution time of the sample is compared to the calibration curve to determine its molecular weight.

Synthesis Overview

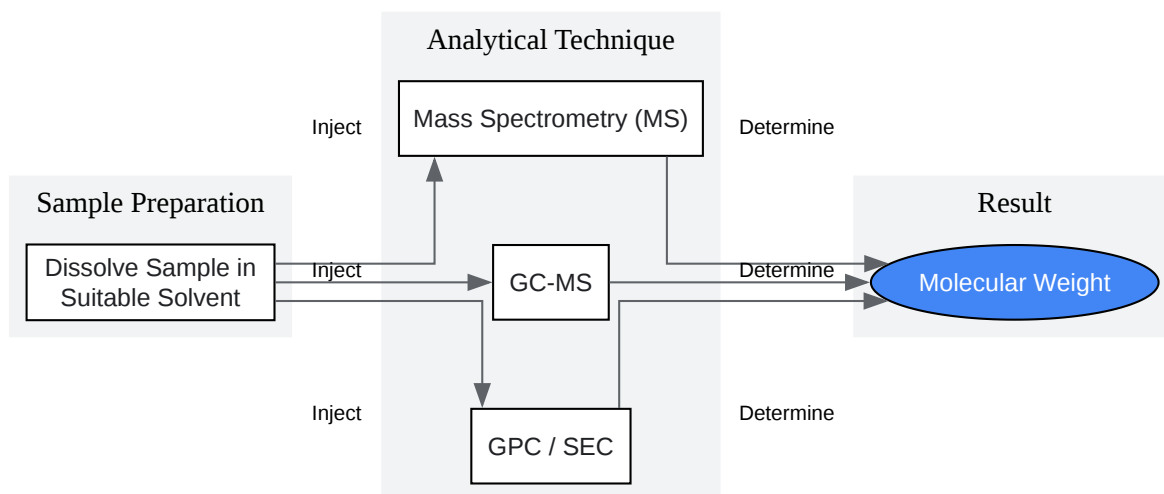
1,1,3,3,5,5-Hexamethyltrisiloxane is typically synthesized through the hydrolysis of chlorosilanes or the condensation of silanol-terminated precursors.[10] One documented method involves the reaction of dimethyldichlorosilane and 1,1,3,3-tetramethyldisiloxane in the presence of deionized water. The mixture is stirred for an extended period at room temperature, followed by neutralization, drying, and distillation under reduced pressure to yield the final product.[2]

Applications in Research and Development

The well-defined molecular weight and structure of **1,1,3,3,5,5-Hexamethyltrisiloxane** make it a valuable compound in various scientific and industrial applications:

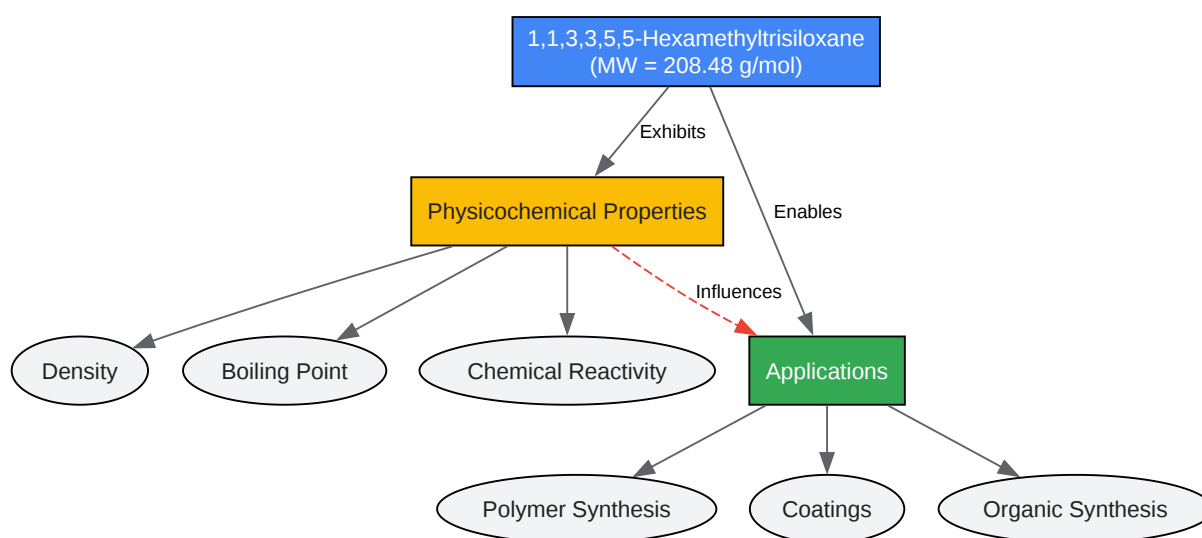
- **Polymer Synthesis:** It is a key intermediate in the synthesis of more complex silicone polymers and copolymers.[11]
- **Surface Modification:** Used as a surface modifier and crosslinking agent.[11]
- **Silylating Agent:** Employed as a silylating agent in organic synthesis.[6]
- **Coating Materials:** It is involved in the preparation of inorganic siloxane polymers used as coating materials.[3][6]
- **Lubricants and Dielectric Fluids:** Its thermal stability makes it suitable for use as a lubricant or dielectric fluid.[10]

Visualized Workflows and Relationships



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Caption: Experimental workflow for molecular weight determination.



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Caption: Relationship between properties and applications.

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